

"Kojitriose chemical structure and properties"

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Compound of Interest

Compound Name: Kojitriose
CAS No.: 74738-47-9
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Kojitriose: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Kojitriose, a trisaccharide composed of three glucose units linked by α -1,2 glycosidic bonds, is a carbohydrate of increasing interest in biochemical and pharmaceutical research. This document provides a detailed overview of its chemical structure, physicochemical properties, synthesis methodologies, and known biological activities. Particular focus is placed on its potential as an insulin-sensitizing agent and its antibacterial properties. This guide consolidates available data to serve as a foundational resource for professionals engaged in carbohydrate chemistry, drug discovery, and metabolic research.

Chemical Structure and Properties

Kojitriose is a trisaccharide with the chemical formula $C_{18}H_{32}O_{16}$ and a molecular weight of 504.44 g/mol [1]. Its systematic name is O- α -D-glucopyranosyl-(1 $\rightarrow$ 2)-O- α -D-glucopyranosyl-(1 $\rightarrow$ 2)-D-glucopyranose. The structure consists of three D-glucose units connected by α -1,2-glycosidic linkages.

Structure:

Physicochemical Properties

Quantitative data for many of **kojitriose**'s physicochemical properties are not readily available in the literature. The following table summarizes the known information and provides data for the related disaccharide, kojibiose, for comparative purposes. Researchers should experimentally determine these values for pure **kojitriose** samples.

Property	Kojitriose	Kojibiose (for comparison)	Source
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	C ₁₂ H ₂₂ O ₁₁	[1]
Molecular Weight	504.44 g/mol	342.30 g/mol	[1]
CAS Number	74738-47-9	2140-29-6	[1]
Appearance	White to off-white powder	White to off-white powder	[1]
Melting Point	Data not available	183-185 °C	
Solubility (Water)	Data not available	Soluble	
Specific Rotation ([α] _D)	Data not available	+135° (c=2, H ₂ O)	
Storage Temperature	< -15°C	-20°C	

Spectroscopic Data:

Detailed ¹H and ¹³C NMR and mass spectrometry data for **kojitriose** are not widely published. The structural elucidation of oligosaccharides is typically achieved through a combination of 1D and 2D NMR techniques (COSY, TOCSY, HSQC, HMBC) to determine the sequence of monosaccharides, the configuration of the anomeric carbons, and the linkage positions. Mass spectrometry, particularly with techniques like ESI-MS/MS, is used to confirm the molecular weight and fragmentation patterns to further verify the structure.

Synthesis of Kojitriose

Kojitriose can be synthesized through both chemical and enzymatic methods.

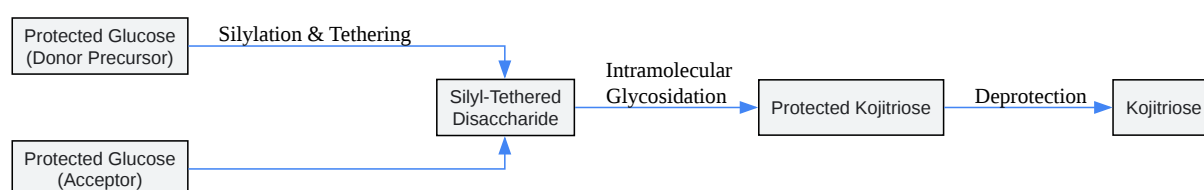
Chemical Synthesis: Silicon-Tethered Glycosidation

A chemical synthesis of **kojitriose** has been reported using a silicon-tethered glycosidation approach. This method involves the regioselective formation of glycosidic bonds by temporarily connecting the sugar units with a silicon-containing tether.

Experimental Protocol (Conceptual Workflow):

The synthesis involves a multi-step process that can be summarized as follows:

- **Preparation of Glycosyl Donor and Acceptor:** Starting from protected monosaccharide units, a suitable glycosyl donor (e.g., a glycosyl selenide) and a glycosyl acceptor are prepared.
- **Silylation and Tethering:** The donor and acceptor are linked together via a dimethylsilyl tether.
- **Intramolecular Glycosidation:** The glycosidic bond is formed through an intramolecular reaction, promoted by an appropriate activator (e.g., N-iodosuccinimide).
- **Deprotection:** The protecting groups are removed to yield the final **kojitriose** product.



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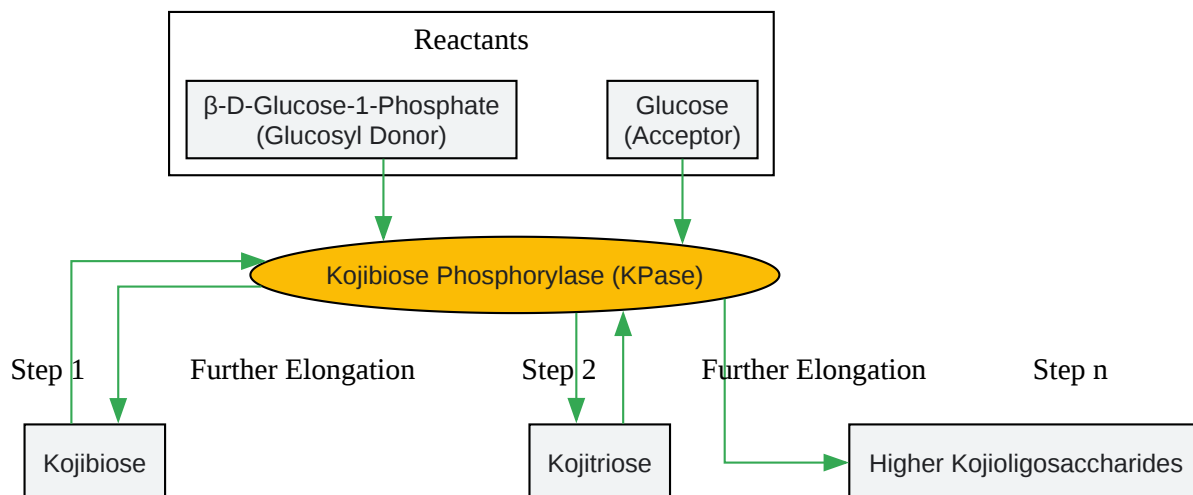
Caption: Chemical synthesis workflow for **kojitriose**.

Enzymatic Synthesis using Kojibiose Phosphorylase

An enzymatic method for the synthesis of kojioligosaccharides, including **kojitriose**, utilizes kojibiose phosphorylase (KPase).^{[2][3]} This enzyme catalyzes the reversible phosphorolysis of kojibiose, and under appropriate conditions, can be used for the synthesis of longer oligosaccharides.

Experimental Protocol:

- Enzyme: Kojibiose phosphorylase (KPase) from a suitable source (e.g., *Thermoanaerobacter Brockii*).
- Substrates:
 - β -D-glucose-1-phosphate (β -G1P) as the glucosyl donor.
 - Glucose as the acceptor.
- Reaction Conditions:
 - Buffer: 50 mM MES buffer (pH 6.5).
 - Temperature: 50°C.
 - Substrate Concentrations: Varying ratios of glucose to β -G1P can be used to control the degree of polymerization of the resulting kojioligosaccharides. A higher ratio of β -G1P to glucose favors the formation of higher-order oligosaccharides like **kojitriose**.
 - Enzyme Concentration: A suitable concentration of KPase is added to initiate the reaction.
- Reaction Monitoring and Termination: The reaction progress can be monitored by techniques such as High-Performance Liquid Chromatography (HPLC). The reaction is typically terminated by heat inactivation of the enzyme.
- Purification: The resulting mixture of kojioligosaccharides can be separated and purified using chromatographic techniques such as gel filtration chromatography or preparative HPLC.



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Caption: Enzymatic synthesis of **kojitriose**.

Biological Activities and Potential Applications

Kojitriose has been reported to exhibit promising biological activities, particularly in the areas of metabolic regulation and antimicrobial effects.

Insulin-Sensitizing Effects

Some reports suggest that **kojitriose** has insulin-sensitizing effects.^[1] While the precise molecular mechanism is not fully elucidated, it is hypothesized that **kojitriose** may interact with components of the insulin signaling pathway, leading to enhanced glucose uptake in peripheral tissues.

Insulin Signaling Pathway Overview:

The insulin signaling cascade is a complex pathway that regulates glucose homeostasis. Key steps include:

- Insulin Binding: Insulin binds to the insulin receptor (IR) on the cell surface.

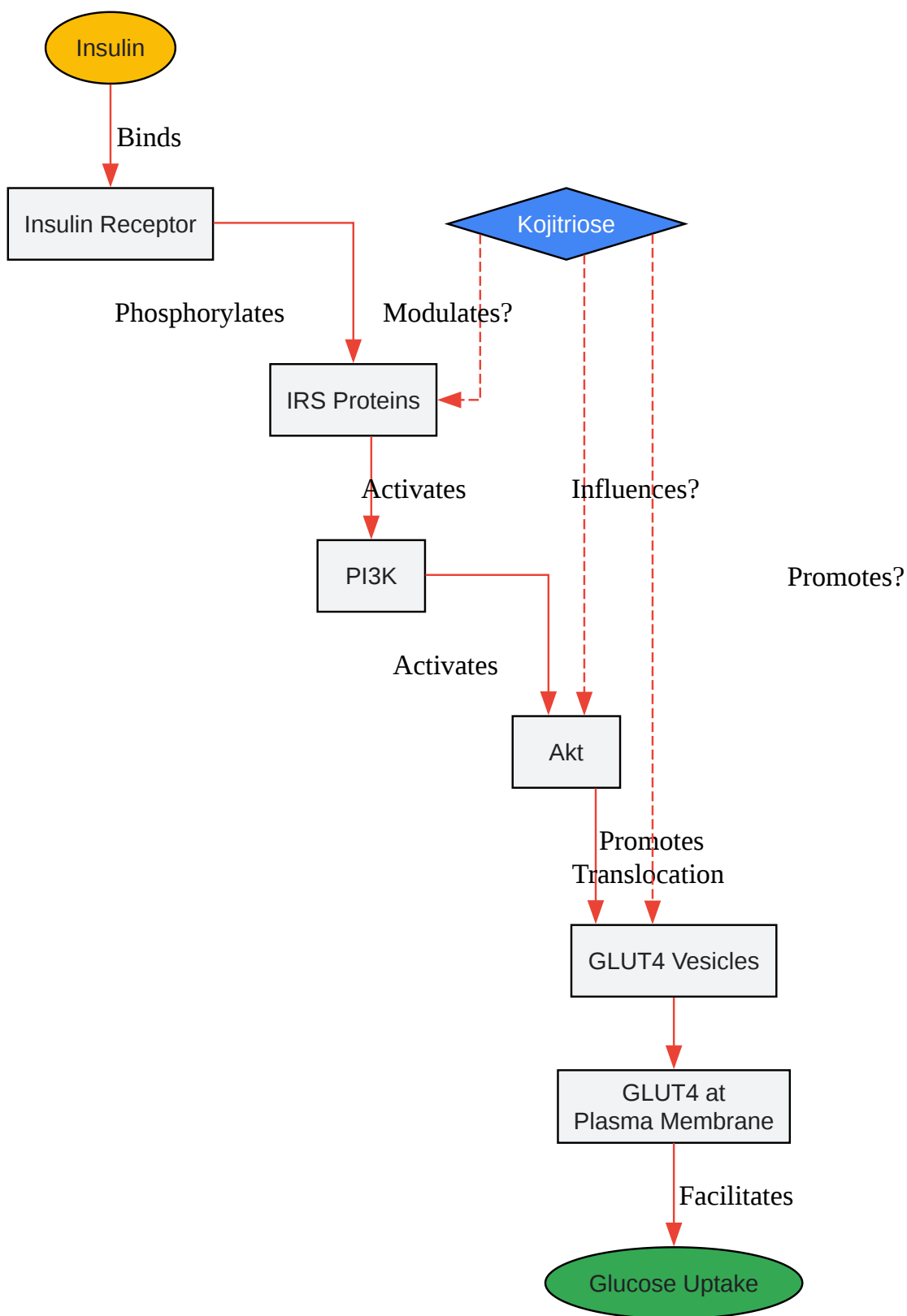
- **Receptor Autophosphorylation:** This binding triggers the autophosphorylation of the IR on specific tyrosine residues.
- **IRS Recruitment and Phosphorylation:** The activated IR then recruits and phosphorylates insulin receptor substrate (IRS) proteins.
- **PI3K Activation:** Phosphorylated IRS proteins serve as docking sites for and activate phosphoinositide 3-kinase (PI3K).
- **Akt Activation:** PI3K activation leads to the phosphorylation and activation of Akt (also known as protein kinase B).
- **GLUT4 Translocation:** Activated Akt promotes the translocation of glucose transporter 4 (GLUT4) from intracellular vesicles to the plasma membrane.
- **Glucose Uptake:** The increased presence of GLUT4 on the cell surface facilitates the uptake of glucose from the bloodstream into the cell.

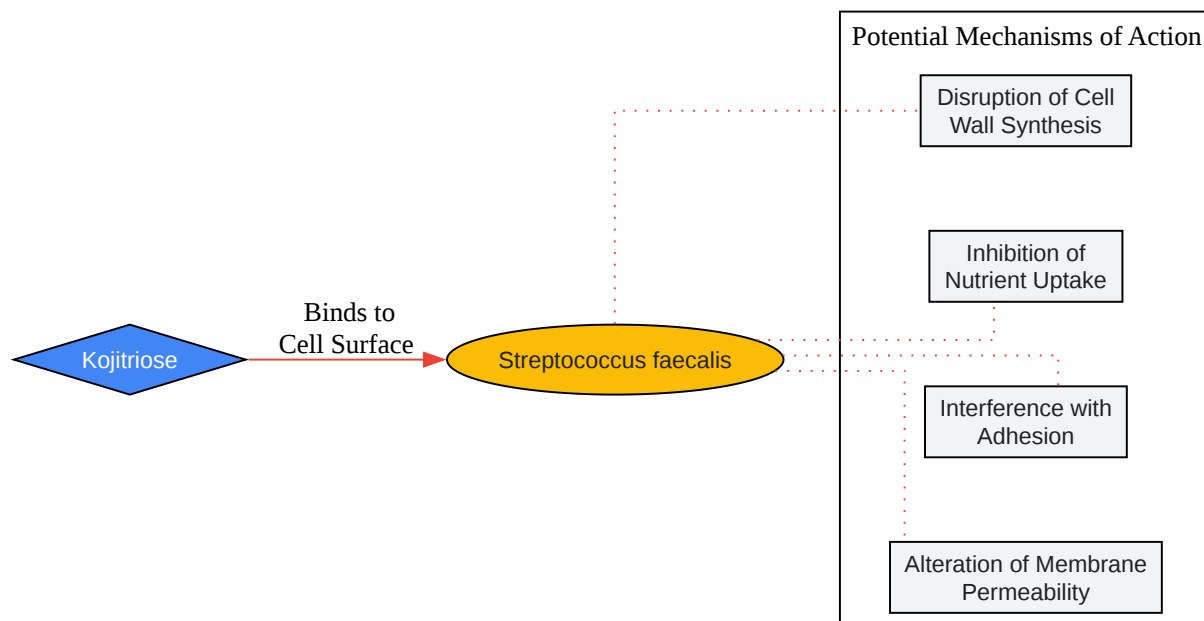
Potential Role of **Kojitriose**:

It is plausible that **kojitriose** may enhance insulin sensitivity by:

- Modulating the phosphorylation state of the insulin receptor or IRS proteins.
- Influencing the activity of downstream signaling molecules like PI3K or Akt.
- Promoting the translocation of GLUT4 to the cell membrane through an alternative or complementary pathway.

Further research is required to pinpoint the exact molecular targets of **kojitriose** within this pathway.





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